

Application Notes and Protocols for the Quantification of Reactive Yellow 15

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Compound of Interest

Compound Name: Reactive Yellow 15

Cat. No.: B13747826

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These application notes provide detailed methodologies for the quantitative analysis of **Reactive Yellow 15**, a common azo dye, in various matrices. The protocols are intended for researchers, scientists, and professionals in drug development and environmental monitoring. Three primary analytical techniques are covered: UV-Visible Spectrophotometry, High-Performance Liquid Chromatography (HPLC), and Electrochemical Analysis.

Data Presentation

The following table summarizes the typical quantitative performance parameters for the analytical methods described. It is important to note that while the data for UV-Visible Spectrophotometry is well-established for **Reactive Yellow 15**, the performance characteristics for HPLC and Electrochemical Analysis are based on methods for similar reactive azo dyes and would require specific validation for **Reactive Yellow 15**.

| Parameter | UV-Visible Spectrophotometry | High-Performance Liquid Chromatography (HPLC) | Electrochemical Analysis |
|---------------------------------------|---|--|---|
| Principle | Measurement of light absorbance at a specific wavelength. | Separation based on polarity, followed by UV detection. | Measurement of the current response from the oxidation or reduction of the analyte. |
| Wavelength (λ_{max}) | 428 nm ^[1] | ~428 nm (UV Detector) | N/A |
| Linearity Range | Typically 1-25 mg/L (Requires Validation) | Expected: 0.1-50 mg/L (Requires Validation) | Expected: 0.1-20 mg/L (Requires Validation) |
| Limit of Detection (LOD) | Requires Experimental Determination | Expected: 0.01-0.1 mg/L (Requires Validation) | Expected: 0.01-0.5 μM (Requires Validation) |
| Limit of Quantification (LOQ) | Requires Experimental Determination | Expected: 0.05-0.5 mg/L (Requires Validation) | Expected: 0.05-1.5 μM (Requires Validation) |
| Recovery | N/A | Expected: 95-105% (Requires Validation) | Expected: 90-110% (Requires Validation) |
| Primary Applications | Quick screening, concentration estimation in simple matrices. | Accurate quantification in complex matrices, separation from other dyes. | Sensitive detection in environmental samples, potential for in-situ measurements. |

Experimental Protocols

UV-Visible Spectrophotometry

This protocol outlines the determination of **Reactive Yellow 15** concentration in a clear aqueous solution.

1.1. Instrumentation

- UV-Visible Spectrophotometer (double or single beam)
- Quartz cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks and pipettes

1.2. Reagents and Materials

- **Reactive Yellow 15** (analytical standard)
- Deionized water

1.3. Preparation of Standard Solutions

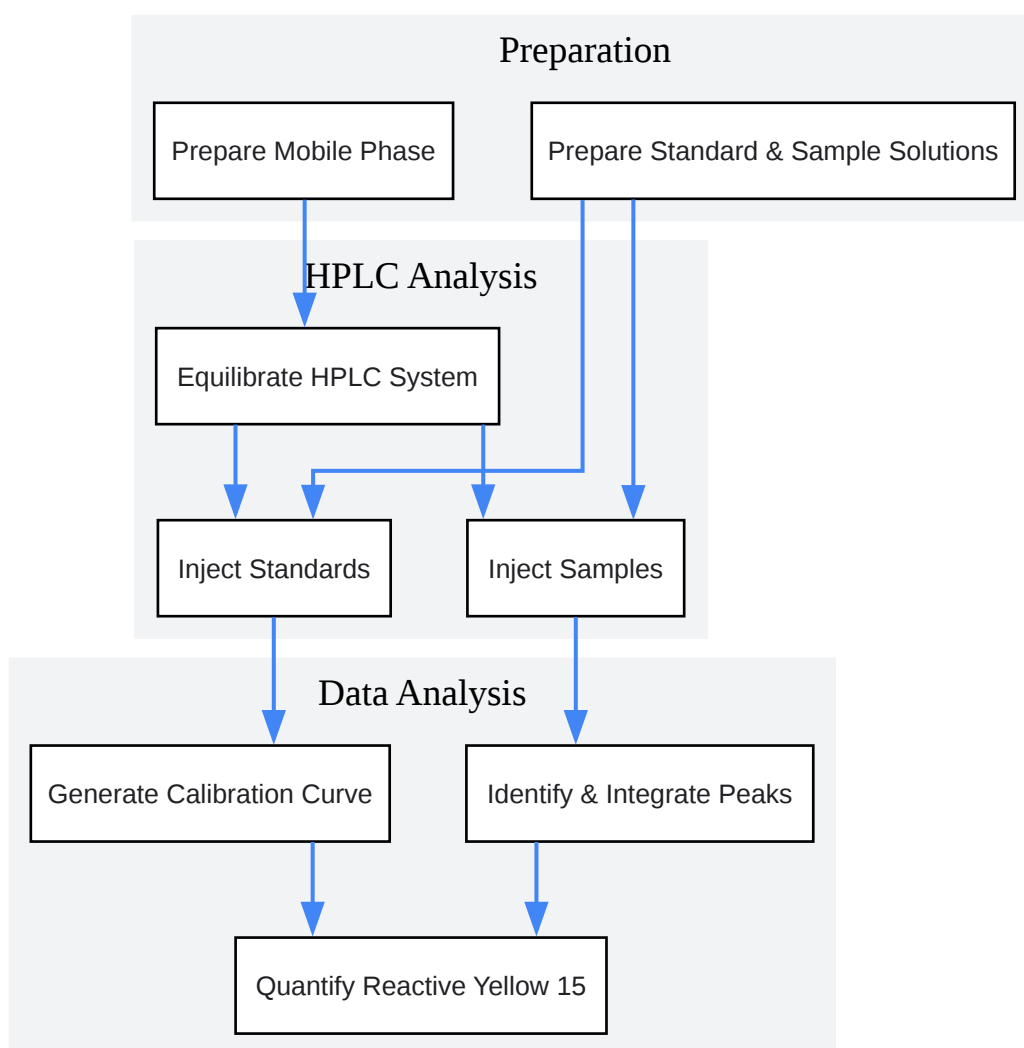
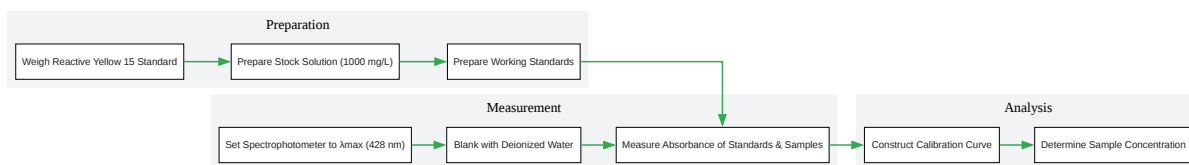
- **Stock Solution (1000 mg/L):** Accurately weigh 100 mg of **Reactive Yellow 15** standard and dissolve it in a 100 mL volumetric flask with deionized water. Ensure the dye is completely dissolved by sonicating if necessary.
- **Working Standards:** Prepare a series of working standards (e.g., 1, 5, 10, 15, 20, 25 mg/L) by diluting the stock solution with deionized water in volumetric flasks.

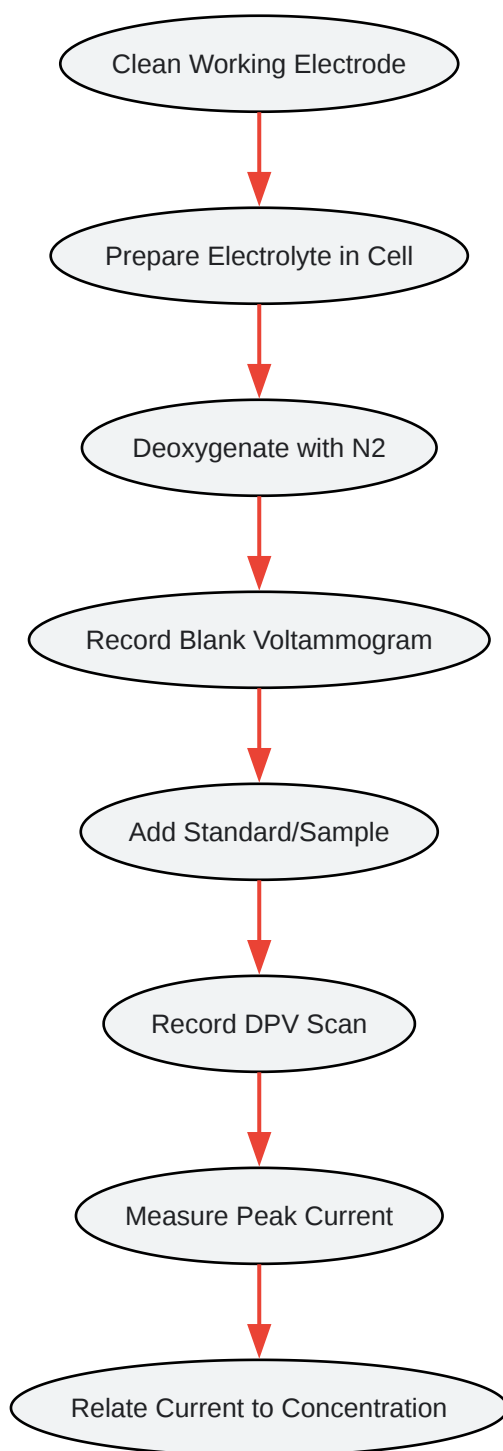
1.4. Measurement Procedure

- Set the spectrophotometer to scan a wavelength range of 300-700 nm to determine the maximum absorbance wavelength (λ_{max}), which should be approximately 428 nm.[\[1\]](#)
- Set the instrument to measure absorbance at the determined λ_{max} .
- Use deionized water as a blank to zero the instrument.
- Measure the absorbance of each working standard and the unknown sample(s).

- Construct a calibration curve by plotting absorbance versus concentration of the standards.
- Determine the concentration of the unknown sample(s) from the calibration curve using their measured absorbance.

1.5. Workflow Diagram





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References

- 1. researchgate.net [researchgate.net]
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